

Application Notes and Protocols for BMAP-28 Solid-Phase Peptide Synthesis

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Compound of Interest		
Compound Name:	BMAP-28	
Cat. No.:	B15579250	Get Quote

Introduction

BMAP-28 (Bovine Myeloid Antimicrobial Peptide-28) is a potent, 28-amino acid cationic antimicrobial peptide belonging to the cathelicidin family, first identified in bovine neutrophils.[1] It exhibits broad-spectrum activity against a range of Gram-positive and Gram-negative bacteria, including antibiotic-resistant strains, as well as fungi.[1][2] The primary mechanism of action involves the disruption and permeabilization of microbial cell membranes.[1] Furthermore, BMAP-28 has been shown to induce cell death in mammalian cells, including tumor cell lines, by interacting with the mitochondrial permeability transition pore, highlighting its potential therapeutic applications beyond antimicrobial activity.[3][4] This document provides detailed protocols for the solid-phase peptide synthesis (SPPS), purification, and characterization of BMAP-28, along with methods for evaluating its biological activity.

BMAP-28 Peptide Profile



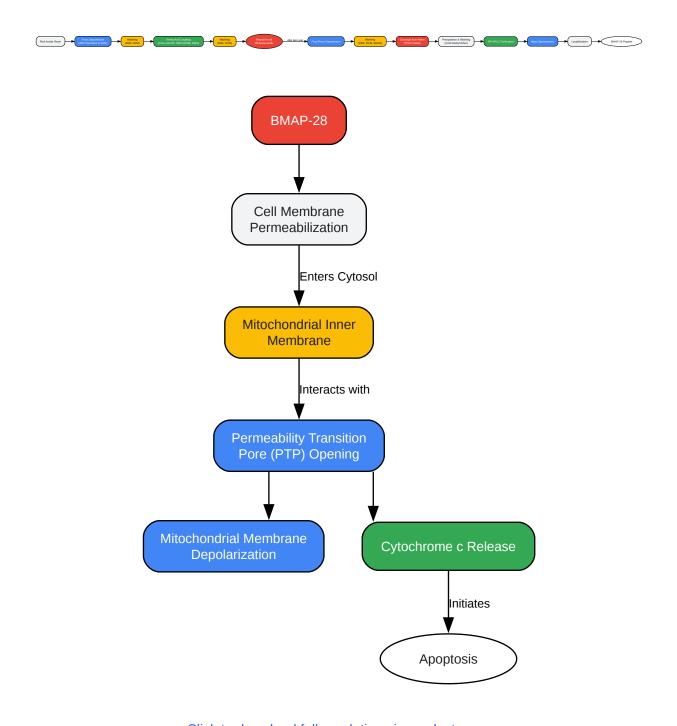
Characteristic	Description
Sequence	GGLRSLGRKILRAWKKYGPIIVPIIRI-NH2
Molecular Formula	C149H267N47O29
Molecular Weight	3071.9 g/mol
Family	Cathelicidin
Source	Bovine Myeloid Cells
Key Features	Cationic, Amphipathic, α-helical N-terminus, Hydrophobic C-terminus

I. Solid-Phase Peptide Synthesis (SPPS) of BMAP-28

The synthesis of **BMAP-28** is efficiently achieved using Fmoc (9-fluorenylmethyloxycarbonyl) based solid-phase peptide synthesis. This methodology involves the stepwise addition of Fmoc-protected amino acids to a growing peptide chain anchored to an insoluble resin support.

Workflow for BMAP-28 Solid-Phase Peptide Synthesis





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References

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- 2. researchgate.net [researchgate.net]
- 3. BMAP-28, an Antibiotic Peptide of Innate Immunity, Induces Cell Death through Opening of the Mitochondrial Permeability Transition Pore PMC [pmc.ncbi.nlm.nih.gov]
- 4. BMAP-28, an antibiotic peptide of innate immunity, induces cell death through opening of the mitochondrial permeability transition pore PubMed [pubmed.ncbi.nlm.nih.gov]
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